Application Note: Mass Spectrometric Analysis of 3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde

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Compound of Interest

Compound Name:	*3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde*
CAS No.:	*91123-08-9*
Cat. No.:	*B451101*

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Abstract

This application note provides a comprehensive guide for the analysis of **3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde** using mass spectrometry, with a focus on Liquid Chromatography-Mass Spectrometry (LC-MS). This document is intended for researchers, scientists, and professionals in the fields of pharmaceutical development, flavor and fragrance analysis, and polymer chemistry, where this and structurally related compounds are of interest. The protocols detailed herein are designed to be self-validating and are grounded in established principles of analytical chemistry, ensuring both scientific integrity and practical applicability.

Introduction

3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde is an aromatic aldehyde with potential applications as a synthetic intermediate in various industries. Its structure, characterized by an ethoxy and a hydroxyethoxy group on a benzaldehyde core, suggests its utility in the synthesis of more complex molecules, including pharmaceuticals and specialty polymers. Accurate and

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reliable analytical methods are crucial for its identification, quantification, and quality control. Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), offers the high sensitivity and selectivity required for the robust analysis of such compounds.[1][2][3][4][5][6][7] This note details the theoretical and practical considerations for developing a reliable LC-MS method for this analyte.

Physicochemical Properties and Predicted Mass Spectral Behavior

A thorough understanding of the analyte's properties is fundamental to method development.

Table 1: Physicochemical Properties of **3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde**

Property	Value	Source
Chemical Formula	$C_{11}H_{14}O_4$	Calculated
Molecular Weight	210.23 g/mol	Calculated
Monoisotopic Mass	210.08921 Da	Calculated
Structure		
Chemical Structure of 3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde		

Due to the lack of direct experimental mass spectra for **3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde** in the public domain, its behavior under mass spectrometric conditions is predicted based on the known behavior of structurally similar compounds, such as ethyl vanillin (3-ethoxy-4-hydroxybenzaldehyde).[8][9][10][11]

Ionization: Electrospray ionization (ESI) in positive ion mode is anticipated to be the most effective ionization technique for this molecule.[2][12][13] The presence of multiple oxygen atoms provides sites for protonation, leading to the formation of a prominent protonated molecule, $[M+H]^+$, at m/z 211.0967. Adduct formation with sodium ($[M+Na]^+$) or potassium ($[M+K]^+$) is also possible, depending on sample purity and the mobile phase composition.[14]

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Fragmentation: Collision-Induced Dissociation (CID) of the $[M+H]^+$ ion is expected to yield characteristic fragment ions. The fragmentation pathway is likely to involve the cleavage of the ether linkages.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for obtaining high-quality and reproducible mass spectrometry results.[14][15][16][17]

Protocol 1: Standard Solution Preparation

- Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of **3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde** standard and dissolve it in 10 mL of a suitable organic solvent such as methanol or acetonitrile.[16] Ensure complete dissolution, using sonication if necessary.
- Working Solutions: Prepare a series of working solutions by serial dilution of the stock solution with the initial mobile phase composition (e.g., 90:10 water:acetonitrile with 0.1% formic acid). The concentration range should be appropriate for the expected sample concentrations and the sensitivity of the mass spectrometer.
- Filtration: Prior to injection, filter all solutions through a 0.22 µm syringe filter to remove any particulate matter that could clog the LC system or the mass spectrometer's ion source.[17]

Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

The combination of liquid chromatography for separation and mass spectrometry for detection provides a powerful tool for the analysis of complex mixtures.[1][2][7]

Protocol 2: LC-MS Method

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Parameter	Condition	Rationale
LC System	Agilent 1290 Infinity II or equivalent	Provides high-pressure capabilities for efficient separation.
Column	C18 reverse-phase, 2.1 x 100 mm, 1.8 µm	Offers good retention and peak shape for moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acidification promotes protonation for positive mode ESI.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for elution of the analyte.
Gradient	10% B to 90% B over 10 minutes	A standard gradient to ensure elution of the analyte and cleaning of the column.
Flow Rate	0.3 mL/min	Appropriate for the column dimensions.
Column Temp.	40 °C	Improves peak shape and reduces viscosity.
Injection Vol.	5 µL	A typical injection volume for analytical LC-MS.
MS System	Agilent 6545XT AdvanceBio Q-TOF or equivalent	High-resolution mass spectrometer for accurate mass measurements.
Ionization Mode	ESI Positive	As discussed in Section 2.
Capillary Voltage	3500 V	A typical voltage for stable electrospray.
Gas Temp.	325 °C	Facilitates desolvation of the electrospray droplets.[12]
Drying Gas Flow	8 L/min	

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Nebulizer Gas	35 psig	
Fragmentor Volt.	175 V	A moderate voltage to promote ion transmission without excessive in-source fragmentation.
MS Scan Range	m/z 50 - 500	To cover the expected mass of the parent ion and its fragments.
MS/MS Analysis	Targeted MS/MS of m/z 211.0967	For structural confirmation and quantification.
Collision Energy	10, 20, 40 eV	A range of collision energies should be evaluated to obtain a comprehensive fragmentation spectrum.

Data Analysis and Expected Results

Data Acquisition and Processing: Data should be acquired in both full scan MS and targeted MS/MS modes. The full scan data will confirm the presence of the $[M+H]^+$ ion with high mass accuracy. The MS/MS data will provide structural information through fragmentation.

Table 2: Predicted m/z Values for **3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde** and its Fragments

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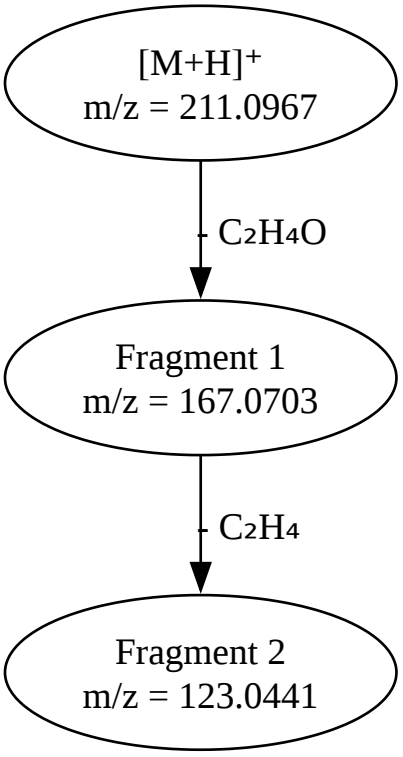
Ion	Formula	Predicted m/z (Da)	Description
$[M+H]^+$	$C_{11}H_{15}O_4^+$	211.0967	Protonated Molecule
Fragment 1	$C_9H_{11}O_3^+$	167.0703	Loss of C_2H_4O (ethylene oxide)
Fragment 2	$C_7H_7O_2^+$	123.0441	Further loss of C_2H_4 (ethene)
Fragment 3	$C_7H_8O_3^+$	140.0468	Loss of C_2H_5OH (ethanol) from a rearrangement



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Caption: A comprehensive workflow from sample preparation to data analysis.

Conclusion

This application note provides a robust framework for the mass spectrometric analysis of **3-Ethoxy-4-(2-hydroxyethoxy)benzaldehyde**. The detailed protocols for sample preparation

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and LC-MS analysis, combined with the predicted fragmentation behavior, offer a solid starting point for method development and routine analysis. The principles and techniques described herein are widely applicable to other aromatic aldehydes and related compounds, underscoring the versatility of modern mass spectrometry in chemical analysis.

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